

Safe Disposal of Homogentisic Acid in a Laboratory Setting

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Compound of Interest

Compound Name: Homogentisic Acid

Cat. No.: B7802402

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The proper disposal of **Homogentisic Acid** is crucial for maintaining laboratory safety and ensuring environmental compliance. As a substance classified with specific health hazards, it requires a careful and systematic approach to its waste management. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of **Homogentisic Acid** waste safely and effectively.

Immediate Safety and Hazard Information

Before handling **Homogentisic Acid**, it is essential to be aware of its hazards. According to safety data sheets, **Homogentisic Acid** (CAS No. 451-13-8) is not regulated for transport but is considered a hazardous substance.^{[1][2][3]} Key hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE) is mandatory when handling **Homogentisic Acid** waste. This includes:

- Gloves: Chemically resistant gloves.
- Eye Protection: Safety glasses or goggles.^[4]
- Lab Coat: To protect from skin contact.^[2]
- Respiratory Protection: If handling fine powders or generating dust, use a NIOSH- or CEN-certified respirator.^[2]

Hazard and Regulatory Summary

All quantitative and classification data regarding **Homogentisic Acid**'s hazards are summarized below. This information is critical for accurate waste labeling and segregation.

Hazard Classification & Data	Description	GHS Codes	Citations
Acute Toxicity	Intraperitoneal TDLO (Rat)	210 mg/kg / 5 days (intermittent)	Not Applicable
Skin Irritation	Causes skin irritation.	H315	[1] [2]
Eye Irritation	Causes serious eye irritation.	H319	[1] [2]
Respiratory Irritation	May cause respiratory irritation.	H335	[1] [2]
Incompatible Materials	Strong oxidizing agents.	Not Applicable	[1] [3]
Hazardous Decomposition	Carbon oxides.	Not Applicable	[1]
EPA Waste Classification	Generators must classify per 40 CFR 261.3.	Not Applicable	[2]

Step-by-Step Disposal Protocol

The disposal of **Homogentisic Acid** must comply with local, state, and federal regulations.[\[3\]](#) While one university guideline suggests sanitary sewer disposal for **Homogentisic Acid**, safety data sheets explicitly warn against allowing the product to reach any sewage system or drains. [\[1\]](#)[\[2\]](#)[\[5\]](#) Therefore, the recommended and safest procedure is to manage it as a chemical waste stream destined for an approved disposal facility.

Step 1: Waste Segregation and Collection

- Do Not Drain Dispose: Under no circumstances should **Homogentisic Acid** or its solutions be poured down the drain.[1][2]
- Designate a Waste Container: Use a dedicated, leak-proof container that is chemically compatible with the waste.[6][7] The original product container is an ideal choice if it is intact and in good condition.[8]
- Segregate Incompatibles: Store **Homogentisic Acid** waste away from incompatible materials, particularly strong oxidizing agents.[1][8]

Step 2: Container Management and Labeling

- Proper Labeling: The waste container must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**Homogentisic Acid**".[6][7] Do not use abbreviations.[7]
- Fill Level: Do not fill the container to more than 90% of its capacity to prevent spills and allow for expansion.[6]
- Secure Closure: Keep the container securely capped at all times, except when adding waste.[8]

Step 3: Storage in a Satellite Accumulation Area (SAA)

- Designated Storage: Store the labeled waste container in a designated Satellite Accumulation Area (SAA).[8] This area should be close to the point of generation and under the direct supervision of laboratory personnel.[6]
- Secondary Containment: Place the container in a secondary containment bin to prevent spills from reaching the environment.[6]
- Weekly Inspection: Inspect the SAA weekly for any signs of container leakage.[8]

Step 4: Arranging for Final Disposal

- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.

- Licensed Disposal Facility: The waste must be transported to and processed by a licensed waste disposal facility in accordance with all regulations.[\[2\]](#)[\[6\]](#)

Step 5: Empty Container Disposal

- Decontamination: Once a container of **Homogentisic Acid** is empty, it must be managed properly. Pour out all contents, leaving as little residue as possible.[\[9\]](#)
- Label Defacement: Completely deface or remove the original chemical label.[\[9\]](#)
- Final Disposal: After being emptied and having its label removed, the container can typically be disposed of as regular trash.[\[9\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Homogentisic Acid** waste in a laboratory setting.

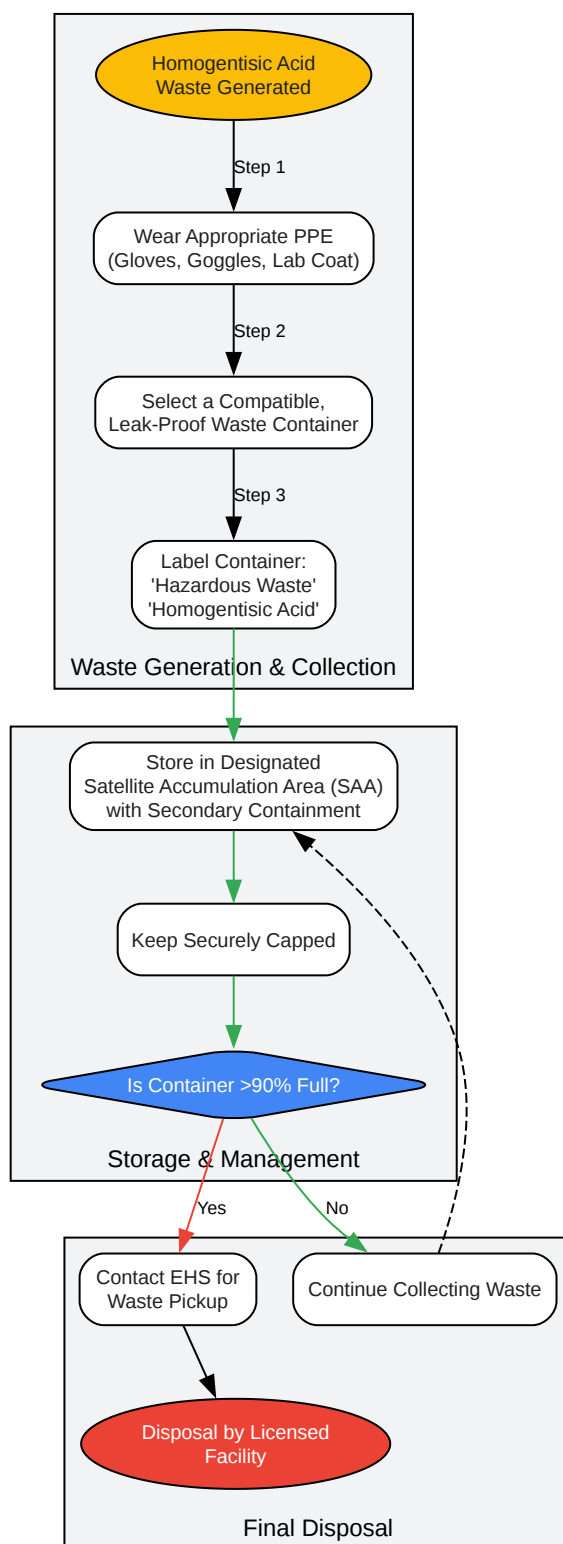


Diagram 1: Homogentisic Acid Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Homogentisic Acid**.

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